Strategic Synthesis of Benzo[d]isothiazol-6-ylmethanamine: A Modular Technical Guide

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Compound of Interest

Compound Name:	*Benzo[d]isothiazol-6-ylmethanamine*
Cat. No.:	*B13009541*

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Executive Summary

Benzo[d]isothiazol-6-ylmethanamine (CAS: 1510112-67-0) represents a critical pharmacophore in modern drug discovery, particularly within the development of kinase inhibitors (e.g., ROCK, PIM) and GPCR modulators. The benzo[d]isothiazole core acts as a bioisostere for indole and benzothiophene, offering unique hydrogen-bonding vectors and metabolic stability profiles.

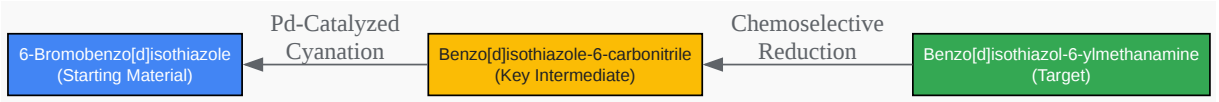
This technical guide details a robust, scalable synthetic pathway designed for high chemical fidelity. Unlike theoretical routes that often fail due to catalyst poisoning by the isothiazole sulfur, this protocol prioritizes palladium-catalyzed functionalization followed by chemoselective hydride reduction, ensuring high yields and purity.

Retrosynthetic Analysis & Strategy

The synthesis is designed around a Late-Stage Functionalization (LSF) strategy. Rather than constructing the heterocycle with the sensitive amine already in place, we utilize the commercially available 6-bromobenzo[d]isothiazole as the divergent intermediate. This allows

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for the installation of the carbon framework via cyanation, followed by reduction to the target amine.



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Figure 1: Retrosynthetic disconnection relying on functional group interconversion (FGI) of the 6-bromo handle.

Experimental Protocols

Phase 1: Palladium-Catalyzed Cyanation

Objective: Conversion of 6-bromobenzo[d]isothiazole to benzo[d]isothiazole-6-carbonitrile.
Rationale: The Rosenmund-von Braun reaction using stoichiometric CuCN often requires harsh conditions that degrade the isothiazole ring. We employ a Pd(0)-catalyzed cyanation using $Zn(CN)_2$, which operates under milder conditions and minimizes sulfur poisoning of the catalyst.

Reagents & Materials:

- Substrate: 6-Bromobenzo[d]isothiazole (1.0 equiv)
- Source: Zinc Cyanide ($Zn(CN)_2$) (1.0 equiv)
- Catalyst: Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.15 equiv)
- Solvent: DMF (Anhydrous) / 1,4-Dioxane (5:1 ratio)
- Atmosphere: Argon or Nitrogen (Strictly oxygen-free)

Step-by-Step Protocol:

- Setup: In a glovebox or under a positive pressure of argon, charge a dried Schlenk flask with 6-bromobenzo[d]isothiazole (205 mg, 0.96 mmol), $Zn(CN)_2$ (113 mg, 0.96 mmol), and

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$Pd(PPh_3)_4$ (167 mg, 0.14 mmol).

- Solvation: Add anhydrous DMF (5 mL) and 1,4-dioxane (1 mL). Degas the solution by bubbling argon for 10 minutes.
- Reaction: Seal the vessel and heat to 95°C for 2–4 hours. Monitor via LC-MS for the disappearance of the bromide (m/z ~213/215) and appearance of the nitrile (m/z ~161).
- Workup: Cool to room temperature. Dilute with EtOAc (30 mL) and wash with water (2 x 20 mL) followed by brine (20 mL).
  - Critical Step: The aqueous wash removes DMF which can interfere with silica chromatography.
- Purification: Dry the organic phase over Na_2SO_4, concentrate, and purify via flash column chromatography (SiO_2, 0–10% EtOAc in Hexanes).
- Yield: Expect 75–85% of a white/off-white solid.

Phase 2: Chemoselective Nitrile Reduction

Objective: Reduction of the nitrile to the primary amine. Rationale: Catalytic hydrogenation (H_2/Pd-C or Raney Ni) is risky due to the high affinity of the isothiazole sulfur for metal surfaces, leading to catalyst deactivation. We utilize Borane-THF (BH_3·THF), a potent electrophilic reducing agent that selectively reduces the nitrile without cleaving the N-S bond of the isothiazole ring.

Reagents & Materials:

- Substrate: Benzo[d]isothiazole-6-carbonitrile (1.0 equiv)
- Reductant: Borane-THF complex (1.0 M in THF) (3.0 equiv)
- Quench: Methanol (MeOH) and 1M HCl
- Solvent: Anhydrous THF

Step-by-Step Protocol:

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- Setup: Dissolve benzo[d]isothiazole-6-carbonitrile (160 mg, 1.0 mmol) in anhydrous THF (5 mL) under argon. Cool the solution to 0°C.
- Addition: Dropwise add BH_3·THF (3.0 mL, 3.0 mmol) over 10 minutes.
- Reflux: Allow the mixture to warm to room temperature, then heat to reflux (65°C) for 3 hours.
    - Monitoring: IR spectroscopy is useful here; disappearance of the nitrile stretch (~2230 cm^{-1}) indicates completion.
- Quench (Careful): Cool to 0°C. Slowly add MeOH (2 mL) to quench excess borane (gas evolution!). Then add 1M HCl (5 mL) and stir at room temperature for 1 hour to break the boron-amine complex.
- Isolation: Basify the aqueous layer to pH >10 using 2M NaOH. Extract with DCM (3 x 15 mL).
- Purification: The free amine can be purified via reverse-phase prep-HPLC (0.1% NH_4OH modifier) or converted to the HCl salt for crystallization.

Critical Process Parameters (CPP) & Troubleshooting

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Parameter	Target Range	Impact of Deviation	Mitigation
O_2 Levels (Step 1)	< 10 ppm	Pd(0) oxidation leads to homocoupling side products.	Sparge solvents thoroughly; use active inert gas flow.
Temperature (Step 1)	90–100°C	<90°C: Incomplete conversion. >110°C: Catalyst degradation.	Use a precise oil bath or heating block with internal probe.
Quench pH (Step 2)	pH < 1	Failure to break B-N complex results in low yield.	Ensure acidic stir time is >1 hour before basification.
S-Poisoning	N/A	Trace sulfur can kill hydrogenation catalysts.	Avoid catalytic hydrogenation; stick to hydride reductions (BH_3, LAH).

Analytical Characterization

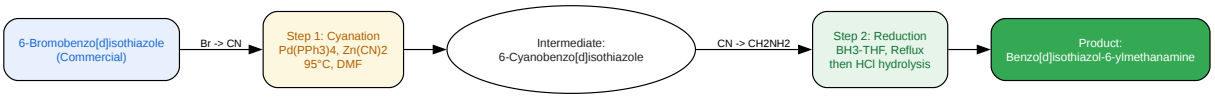
Benzo[d]isothiazol-6-ylmethanamine

- Formula: $C_8H_8N_2S$
- MW: 164.23 g/mol
- ^1H NMR (400 MHz, DMSO-d_6):
  - δ 9.15 (s, 1H, Ar-H at C3) – Characteristic isothiazole proton.
  - δ 8.15 (d, J = 8.2 Hz, 1H, Ar-H at C4)
  - δ 8.05 (s, 1H, Ar-H at C7)
  - δ 7.55 (dd, J = 8.2, 1.5 Hz, 1H, Ar-H at C5)
  - δ 3.92 (s, 2H, -CH_2-NH_2) – Diagnostic methylene singlet.

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- δ 2.10 (br s, 2H, -NH_2) – Exchangeable.

Pathway Visualization



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Figure 2: Forward synthetic workflow illustrating the two-step transformation.

References

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- To cite this document: BenchChem. [Strategic Synthesis of Benzo[d]isothiazol-6-ylmethanamine: A Modular Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13009541/docs#strategic-synthesis-of-benzo-d-isothiazol-6-ylmethanamine-a-modular-technical-guide]

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